

Essential Safety and Logistical Information for Handling APR-246 (Eprenetapopt)

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Compound of Interest

Compound Name: CG-3-246

Cat. No.: B15580079

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This document provides crucial safety and logistical guidance for the handling of APR-246, a first-in-class small molecule that restores wild-type p53 functions in mutant cells. Given that the initial query for "**CG-3-246**" likely contained a typographical error, this information is based on the identified compound APR-246 (also known as Eprenetapopt or PRIMA-1MET), with the CAS Number 5291-32-7.

Immediate Safety and Hazard Information

APR-246 is a chemical compound intended for research use only and is not for human or veterinary use.^[1] While some safety data sheets (SDS) classify it as not a hazardous substance or mixture, others indicate it can cause skin and serious eye irritation.^{[1][2]} Therefore, it is imperative to handle this compound with appropriate caution in a laboratory setting.

Primary Hazards:

- Skin Irritation: May cause skin irritation upon contact.^[2]
- Eye Irritation: Can cause serious eye irritation.^[2]
- Inhalation: Avoid breathing dust, fumes, gas, mist, or vapors.^[3]
- Ingestion: Do not ingest.

Physical and Chemical Properties

Property	Value	Source
Chemical Formula	C ₁₀ H ₁₇ NO ₃	[1][3]
Molecular Weight	199.25 g/mol	[1][3]
Appearance	White to beige powder	[4]
Solubility	DMSO: 2 mg/mL, clear	[4]
Storage Temperature	2-8°C	[4]

Personal Protective Equipment (PPE)

Adherence to proper personal protective equipment protocols is mandatory when handling APR-246 to ensure the safety of laboratory personnel.

Protection Type	Specification	Source
Eye/Face Protection	Tightly sealed safety glasses according to EN 166.	[2]
Hand Protection	Appropriate chemical-resistant gloves (minimum standard BS EN 374:2003). Gloves should be inspected before use.	[3]
Skin and Body Protection	Wear suitable protective clothing to prevent contact with skin.	[3]
Respiratory Protection	Use in a chemical fume hood. If a fume hood is not available, use a NIOSH-approved respirator.	[3]

Operational Plan for Handling APR-246

A systematic approach to handling APR-246 is essential to minimize risk and ensure experimental integrity.

1. Preparation and Safe Handling:

- **Engineering Controls:** Always handle APR-246 in a well-ventilated area, preferably within a chemical fume hood.[3] Ensure that a safety shower and eye wash station are readily accessible.[3]
- **Avoid Contamination:** Avoid inhalation, and contact with eyes, skin, and clothing.[3] Prevent the formation of dust and aerosols.[3]
- **Ignition Sources:** Keep the compound away from sources of ignition.[3]

2. First Aid Measures:

- **Inhalation:** If inhaled, move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek medical attention.[3]
- **Skin Contact:** In case of skin contact, immediately wash the affected area with plenty of soap and water for at least 15 minutes.[3] Remove contaminated clothing and wash it before reuse.[3] Seek medical attention.
- **Eye Contact:** If the compound enters the eyes, rinse cautiously with water for several minutes.[2] Remove contact lenses if present and easy to do. Continue rinsing.[2] Seek immediate medical attention.
- **Ingestion:** If swallowed, rinse the mouth with water. Do NOT induce vomiting unless directed by medical personnel.[1] Never give anything by mouth to an unconscious person.[1] Seek medical attention.

3. Accidental Release Measures:

- **Personal Precautions:** Wear appropriate personal protective equipment as outlined in the PPE table.[1] Evacuate personnel from the affected area.
- **Environmental Precautions:** Prevent the substance from entering drains or water courses.[1]

- Containment and Cleaning: Cover the spillage with a suitable absorbent material.^[3]
Carefully sweep up the material and place it in an appropriate, labeled container for disposal.
^[3]

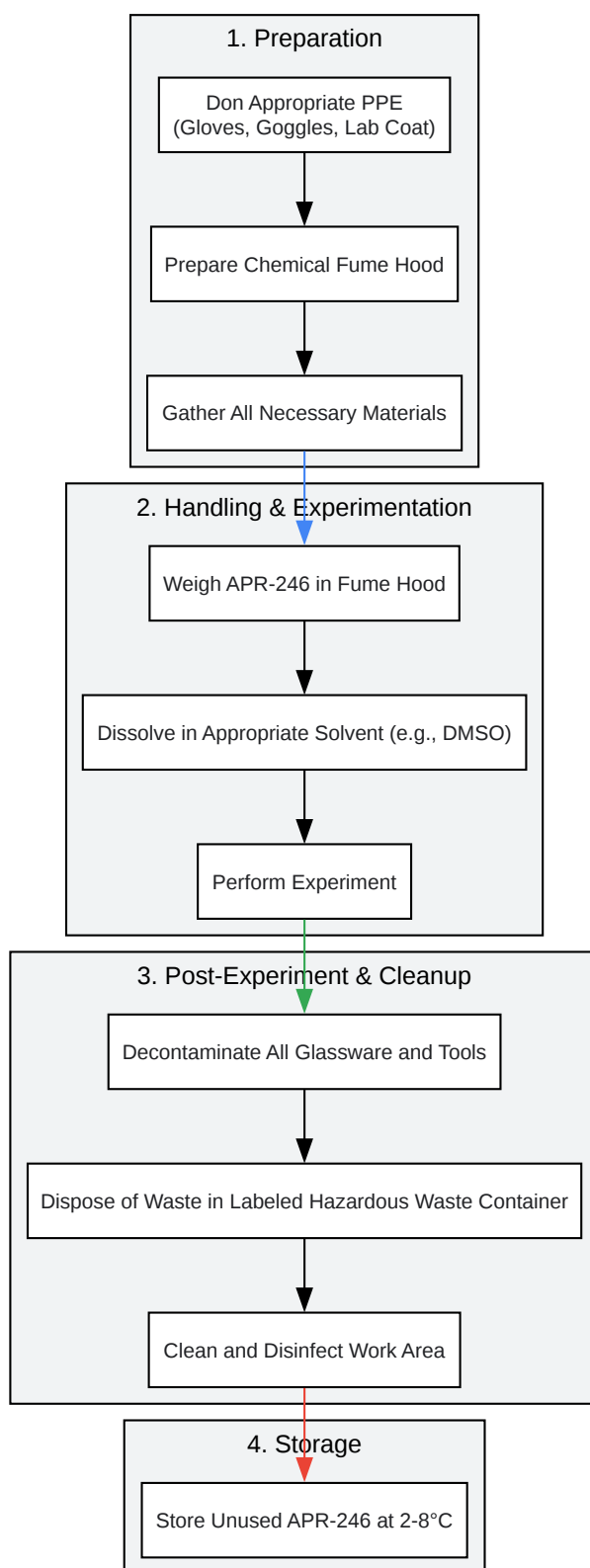
Disposal Plan

Proper disposal of APR-246 and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Characterization: All waste containing APR-246 must be treated as hazardous chemical waste.
- Container Labeling: Ensure all waste containers are clearly and accurately labeled with the contents.
- Disposal Route: Dispose of the contents and container in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material.

Experimental Workflow for Handling APR-246

The following diagram outlines the standard operating procedure for handling APR-246 in a laboratory setting.



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